Technical Characterization Guide: 1,3-Dichloro-2-(methoxymethoxy)propane[1]

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Compound of Interest	
Compound Name:	*1,3-Dichloro-2-(methoxymethoxy)propane*
CAS No.:	*70905-45-2*
Cat. No.:	*B022437*

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Executive Summary

1,3-Dichloro-2-(methoxymethoxy)propane (CAS: 70905-45-2) is a critical acyclic nucleoside intermediate, most notably utilized in the synthesis of the antiviral agent Ganciclovir. It functions as the side-chain precursor that introduces the 1,3-dihydroxy-2-propoxymethyl moiety to the guanine base.

This guide provides a definitive spectroscopic reference for this compound. Unlike standard data sheets, this document focuses on the causality of spectral features—explaining why signals appear where they do and how to use them for rigorous structural validation and impurity profiling during process development.

Chemical Identity & Physical Properties[1][2][3][4][5][6]

Before spectroscopic analysis, the physical state of the isolate must be verified. The compound is a colorless liquid with physical constants distinct from its precursor, 1,3-dichloro-2-propanol.

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[1]

Property	Value	Experimental Context
CAS Number	70905-45-2	Unique Identifier
Molecular Formula	$C_5H_{10}Cl_2O_2$	-
Molecular Weight	173.04 g/mol	Monoisotopic Mass: 172.01 Da
Boiling Point	95 °C @ 30 mmHg	Distillable under reduced pressure
Density	1.23 g/cm³	Significantly denser than water
Refractive Index	1.435	Key purity indicator
Solubility	Soluble in DCM, MeOH, THF	Immiscible with water (unlike precursor)

Synthesis & Process Context

To understand the spectroscopy, one must understand the synthesis. The compound is generated by protecting the secondary alcohol of 1,3-dichloro-2-propanol with a Methoxymethyl (MOM) group.

Reaction Workflow

The transformation involves the reaction of 1,3-dichloro-2-propanol with Dimethoxymethane (Methylal) in the presence of an acid catalyst (e.g.,

or

-TsOH), or alternatively using Chloromethyl methyl ether (MOM-Cl) and a base (DIPEA).

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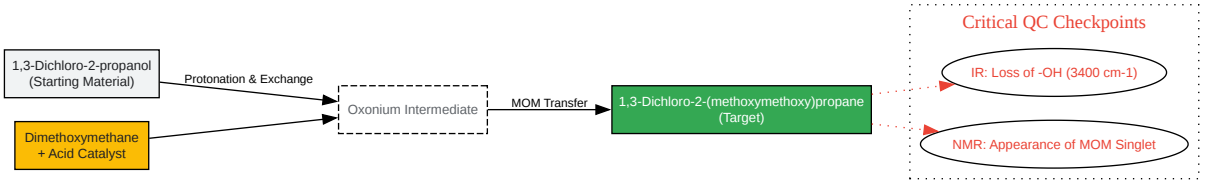

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Figure 1: Synthesis pathway and critical Quality Control (QC) checkpoints for MOM protection.

Spectroscopic Characterization

Nuclear Magnetic Resonance (NMR)

The NMR spectrum is characterized by the symmetry of the propane backbone and the distinct signals of the MOM protecting group.

H NMR (400 MHz, $CDCl_3$)

Shift (ppm)	Multiplicity	Integration	Assignment	Structural Insight
3.38	Singlet (s)	3H	O-CH_3	The methoxy methyl group of the MOM moiety. Sharp singlet confirms no adjacent protons.
3.65 – 3.75	Multiplet (m)	4H	Cl-CH_2-	The two chloromethyl groups are chemically equivalent due to the plane of symmetry.
3.98 – 4.05	Quintet (quin)	1H	-CH-O-	The methine proton at C2. Shifts downfield from ~3.8 ppm in the starting alcohol due to the electron-withdrawing MOM ether.
4.72	Singlet (s)	2H	-O-CH_2-O-	The methylene "bridge" of the MOM group. This is the diagnostic "MOM peak."

Expert Insight:

- Symmetry Check: The molecule possesses a plane of symmetry passing through the C2-H and the MOM group. Consequently, the C1 and C3 protons are chemically equivalent. If you

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observe splitting of the Cl-CH_2 signal into distinct diastereotopic sets, verify the achiral nature of the solvent or check for restricted rotation, though at RT this is typically a higher-order multiplet or doublet.

- Reaction Monitoring: The disappearance of the broad -OH singlet (variable, typically 2.0-3.0 ppm) and the appearance of the sharp singlets at 3.38 and 4.72 ppm confirm the reaction progress.

C NMR (100 MHz, $CDCl_3$)

Shift (ppm)	Assignment	Structural Insight
45.2	Cl-CH_2-	Carbon attached to chlorine. Upfield relative to oxygenated carbons.
56.1	O-CH_3	Methyl carbon of the MOM group.
76.8	-CH-O-	The central methine carbon (C2).
96.5	-O-CH_2-O-	The acetal-like methylene carbon. This signal is highly characteristic (~95-98 ppm) for MOM ethers.

Infrared Spectroscopy (FT-IR)

IR is the fastest method to validate the conversion of the alcohol to the ether.

- 3400 cm^{-1} (Broad):ABSENT. The complete disappearance of the O-H stretch is the primary indicator of reaction completion.
- 2800 – 3000 cm^{-1}: C-H stretching (aliphatic).
- 1050 – 1150 cm^{-1}: Strong C-O-C asymmetric stretching bands. The MOM group introduces additional ether linkages, intensifying absorption in this region compared to the starting

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material.

- 700 – 750 cm^{-1}: C-Cl stretching. Characteristic of alkyl chlorides.

Mass Spectrometry (MS)

- Ionization Mode: EI (Electron Impact) or CI (Chemical Ionization).
- Molecular Ion (

  ): Often weak or absent in EI due to the lability of the acetal linkage.
- Fragmentation Pattern:
  - 45:

    . This is the base peak or a major fragment for MOM ethers (loss of the protecting group).
  - Isotope Pattern: The presence of two chlorine atoms results in a characteristic M, M+2, M+4 pattern with relative intensities of approximately 9:6:1.
  - Loss of MOM: Fragments corresponding to

    are common.

Quality Control & Impurity Profiling

In drug development, quantifying the residual starting material (1,3-dichloro-2-propanol) is vital because it is a potential genotoxic impurity (PGI).

Analytical Strategy for Purity

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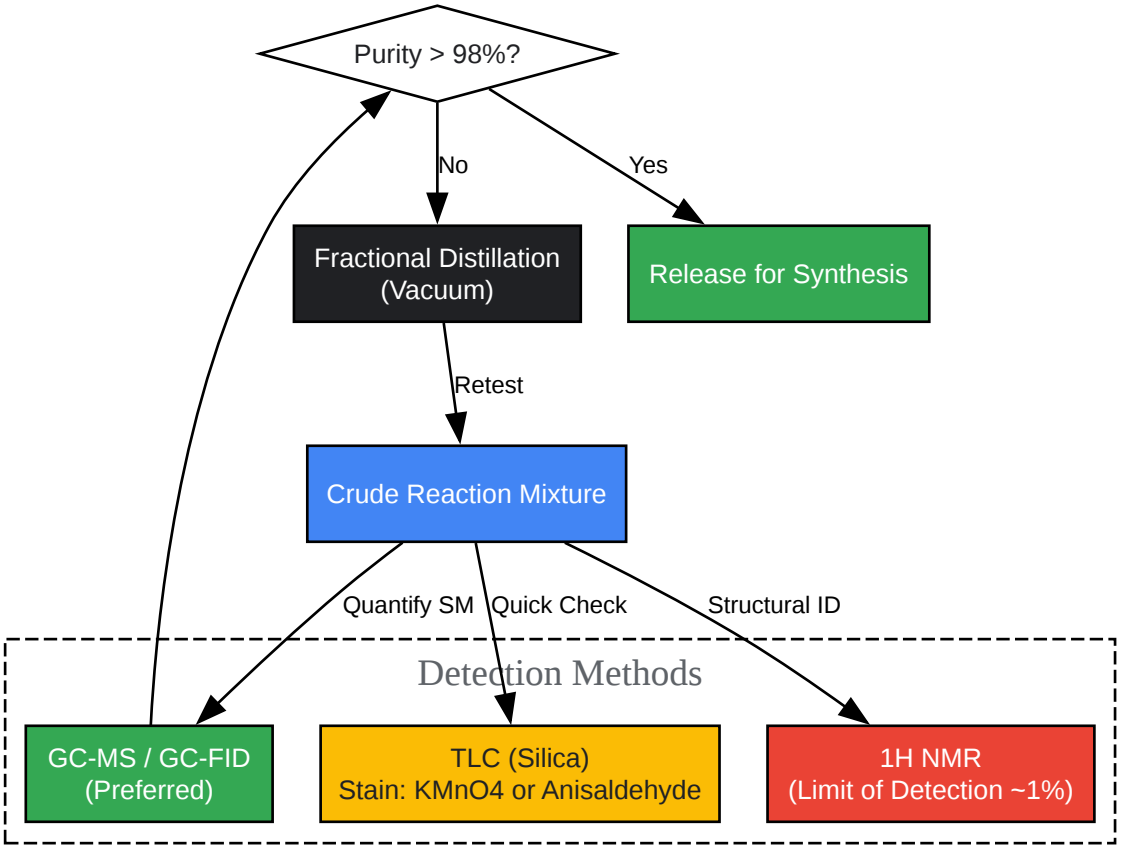

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Figure 2: Analytical workflow for purity assessment.

- GC-MS: The preferred method. The starting material (BP ~174 °C) has a significantly higher boiling point than the product (BP ~95 °C @ 30 mmHg) and will elute later on non-polar columns, or earlier depending on derivatization.
- TLC: The product is less polar than the starting alcohol.
  - Mobile Phase: Hexane:Ethyl Acetate (4:1).[2]
  - Rf: Product (~0.[3][4][5][6]6) > Starting Material (~0.3).

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